A Comparative Spectroscopic Guide to 5-Pyrimidinemethanamine and Its Analogs

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Compound of Interest

Compound Name:	*5-Pyrimidinemethanamine*
CAS No.:	*25198-95-2*
Cat. No.:	*B021590*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the spectroscopic properties of **5-Pyrimidinemethanamine** and its structural analogs: 2-Pyrimidinemethanamine, 4-Pyrimidinemethanamine, and 2-Aminopyrimidine. Understanding the distinct spectral features of these compounds is crucial for their identification, characterization, and differentiation in research and development settings. This document summarizes key experimental data from Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) analyses, presents detailed experimental protocols, and explores the biological context of pyrimidine analogs.

Spectroscopic Data Comparison

The following tables provide a comparative summary of the available spectroscopic data for **5-Pyrimidinemethanamine** and its selected analogs. Please note that while efforts have been made to compile comprehensive data, some spectral information is not readily available in the public domain and is indicated as "Data not available."

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Table 1: ^{1}H NMR Spectroscopic Data

Compound	Solvent	Chemical Shift (δ) and Multiplicity
5-Pyrimidinemethanamine	Data not available	Data not available
2-Pyrimidinemethanamine[1]	$CDCl_3$	δ 8.70 (d, J=5.2 Hz, 2H), 7.16 (t, J=4.8 Hz, 1H), 4.19 (s, 1H), 4.11-4.08 (m, 1H)[1]
4-Pyrimidinemethanamine	Data not available	Data not available
2-Aminopyrimidine[2][3]	DMSO-d_6	δ 8.13 (d, J=4.7 Hz, 2H), 6.59 (t, J=4.7 Hz, 1H), 6.54 (s, 2H, NH_2)

Table 2: ^{13}C NMR Spectroscopic Data

Compound	Solvent	Chemical Shift (δ)
5-Pyrimidinemethanamine	Data not available	Data not available
2-Pyrimidinemethanamine	Data not available	Data not available
4-Pyrimidinemethanamine	Data not available	Data not available
2-Aminopyrimidine[4]	DMSO-d_6	δ 163.4, 158.9, 110.1[4]

Table 3: IR Spectroscopic Data

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Compound	Sample Prep	Key Vibrational Frequencies (cm^{-1})
5-Pyrimidinemethanamine	Data not available	Data not available
2-Pyrimidinemethanamine	Data not available	Data not available
4-Pyrimidinemethanamine	Data not available	Data not available
2-Aminopyrimidine[2][5]	KBr Pellet / ATR	~3440, 3300 (N-H stretch), ~1630 (N-H bend), ~1580, 1480, 1440 (C=C and C=N stretch)[2][5]

Table 4: Mass Spectrometry Data

Compound	Ionization Method	Molecular Ion (m/z)	Key Fragment Ions (m/z)
5-Pyrimidinemethanamine[6]	ESI	110.07 $[M+H]^+$ (Calculated for $C_5H_8N_3^+$)	Data not available
2-Pyrimidinemethanamine[7]	ESI	110.07 $[M+H]^+$ (Calculated for $C_5H_8N_3^+$)	Data not available
4-Pyrimidinemethanamine	Data not available	Data not available	Data not available
2-Aminopyrimidine[2]	EI	95 $[M]^+$	68, 42, 41[2]

Experimental Protocols

Detailed and standardized experimental protocols are crucial for obtaining high-quality, reproducible spectroscopic data. The following are general procedures for the key analytical techniques discussed in this guide.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- Weigh 5-10 mg of the purified pyrimidine compound.
- Transfer the solid to a clean, dry NMR tube.
- Add approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$).
- Cap the tube and vortex or sonicate until the sample is fully dissolved.

^{1}H NMR Spectroscopy:

- Spectrometer: 300 or 400 MHz.
- Parameters:
  - Spectral width: 0-12 ppm.
  - Number of scans: 16-64.
  - Relaxation delay: 1-5 seconds.
- Reference: Tetramethylsilane (TMS) at 0.00 ppm.

^{13}C NMR Spectroscopy:

- Spectrometer: 75 or 100 MHz.
- Parameters:
  - Spectral width: 0-200 ppm.
  - Number of scans: ≥1024 (due to the low natural abundance of ^{13}C).
  - Proton decoupling is typically used.

Fourier-Transform Infrared (FT-IR) Spectroscopy

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Sample Preparation (KBr Pellet Method):

- Grind 1-2 mg of the solid sample with ~100 mg of dry KBr powder using an agate mortar and pestle.
- Press the mixture into a thin, transparent pellet using a hydraulic press.

Data Acquisition:

- Record a background spectrum of the pure KBr pellet.
- Place the sample pellet in the spectrometer's sample holder.
- Acquire the sample spectrum over a range of 4000-400 cm^{-1}.
- The final spectrum is obtained by ratioing the sample spectrum against the background.

Mass Spectrometry (MS)

Sample Preparation (for Electrospray Ionization - ESI):

- Dissolve a small amount of the sample in a suitable solvent (e.g., methanol, acetonitrile) to a concentration of approximately 1 mg/mL.
- Further dilute the solution to the low µg/mL or ng/mL range with the same solvent.
- If any precipitate is present, filter the solution before analysis.

Data Acquisition (ESI):

- The sample solution is introduced into the mass spectrometer's ion source via direct infusion or coupled with a liquid chromatography (LC) system.
- The instrument is operated in positive or negative ion mode to detect the protonated $[M+H]^+$ or deprotonated $[M-H]^-$ molecular ions, respectively.

Biological Context and Signaling Pathways

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Pyrimidine analogs are a well-established class of compounds in medicinal chemistry, often acting as antimetabolites. Their structural similarity to endogenous pyrimidines allows them to interfere with the synthesis of DNA and RNA, making them valuable candidates for antiviral and anticancer therapies.

Mechanism of Action of Pyrimidine Analogs

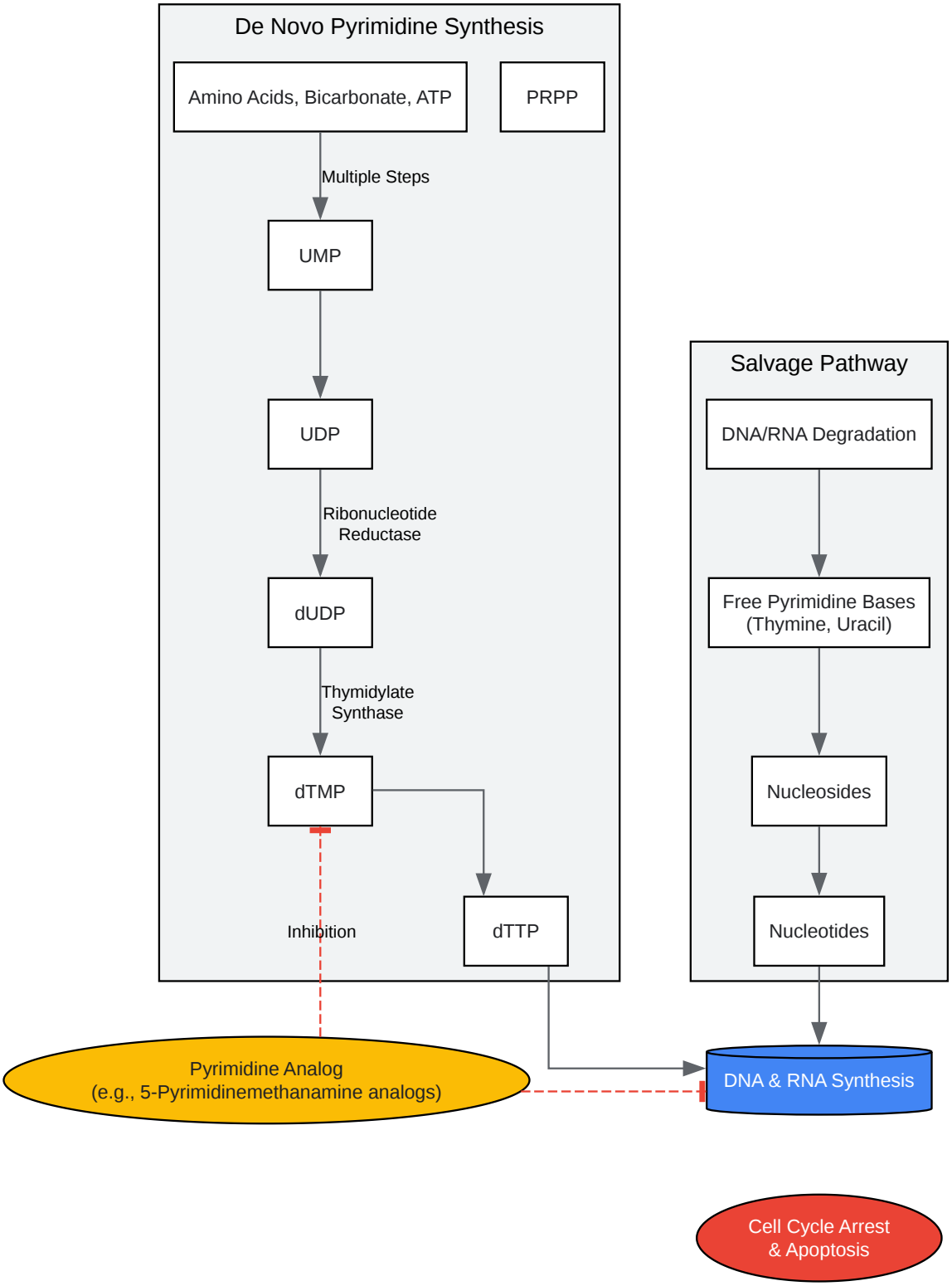
The primary mechanism of action for many pyrimidine analogs involves the disruption of nucleotide biosynthesis pathways. These pathways are critical for cell proliferation and survival. There are two main pathways for nucleotide synthesis: the de novo pathway and the salvage pathway.

- De Novo Synthesis: This pathway synthesizes nucleotides from simple precursors such as amino acids, bicarbonate, and ammonia.
- Salvage Pathway: This pathway recycles pre-existing bases and nucleosides from the degradation of DNA and RNA.

Pyrimidine analogs can inhibit key enzymes in these pathways, leading to a depletion of the nucleotide pool necessary for DNA and RNA synthesis and ultimately inducing cell cycle arrest and apoptosis.

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General Mechanism of Pyrimidine Antagonists



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Caption: General mechanism of pyrimidine antagonists.

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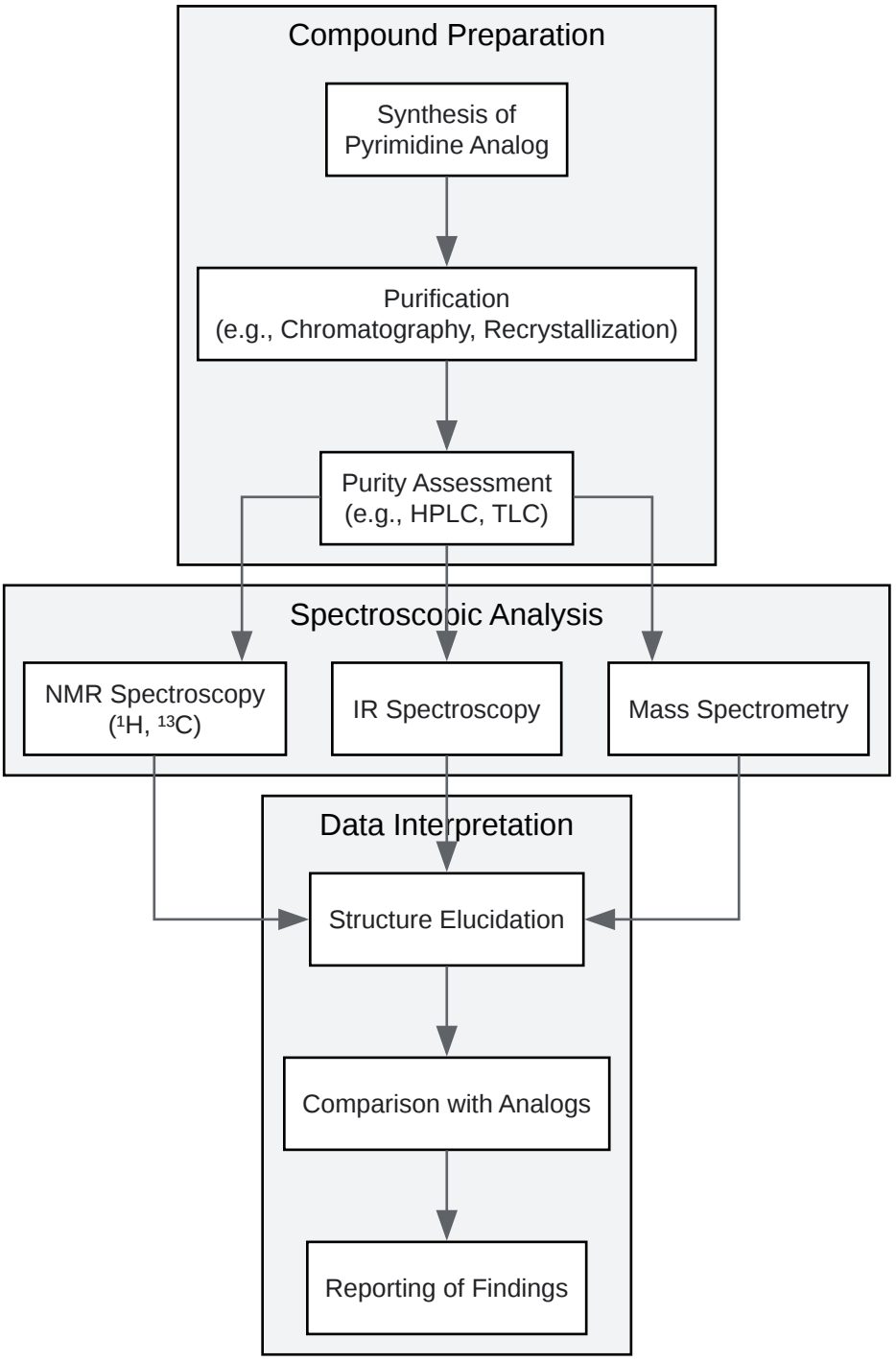
The diagram above illustrates the general mechanism by which pyrimidine analogs interfere with nucleotide biosynthesis. They can inhibit critical enzymes like thymidylate synthase in the de novo pathway or be incorporated into growing DNA or RNA chains, leading to chain termination and cell death.

Experimental Workflow for Spectroscopic Analysis

The following diagram outlines a typical workflow for the spectroscopic analysis of a novel pyrimidine analog.

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Workflow for Spectroscopic Analysis



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Caption: A typical workflow for spectroscopic analysis.

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